

Investigating the Metabolic Effects of Niclofolan: Application Notes and Protocols

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Compound of Interest

Compound Name: *Niclofolan*

Cat. No.: *B1678744*

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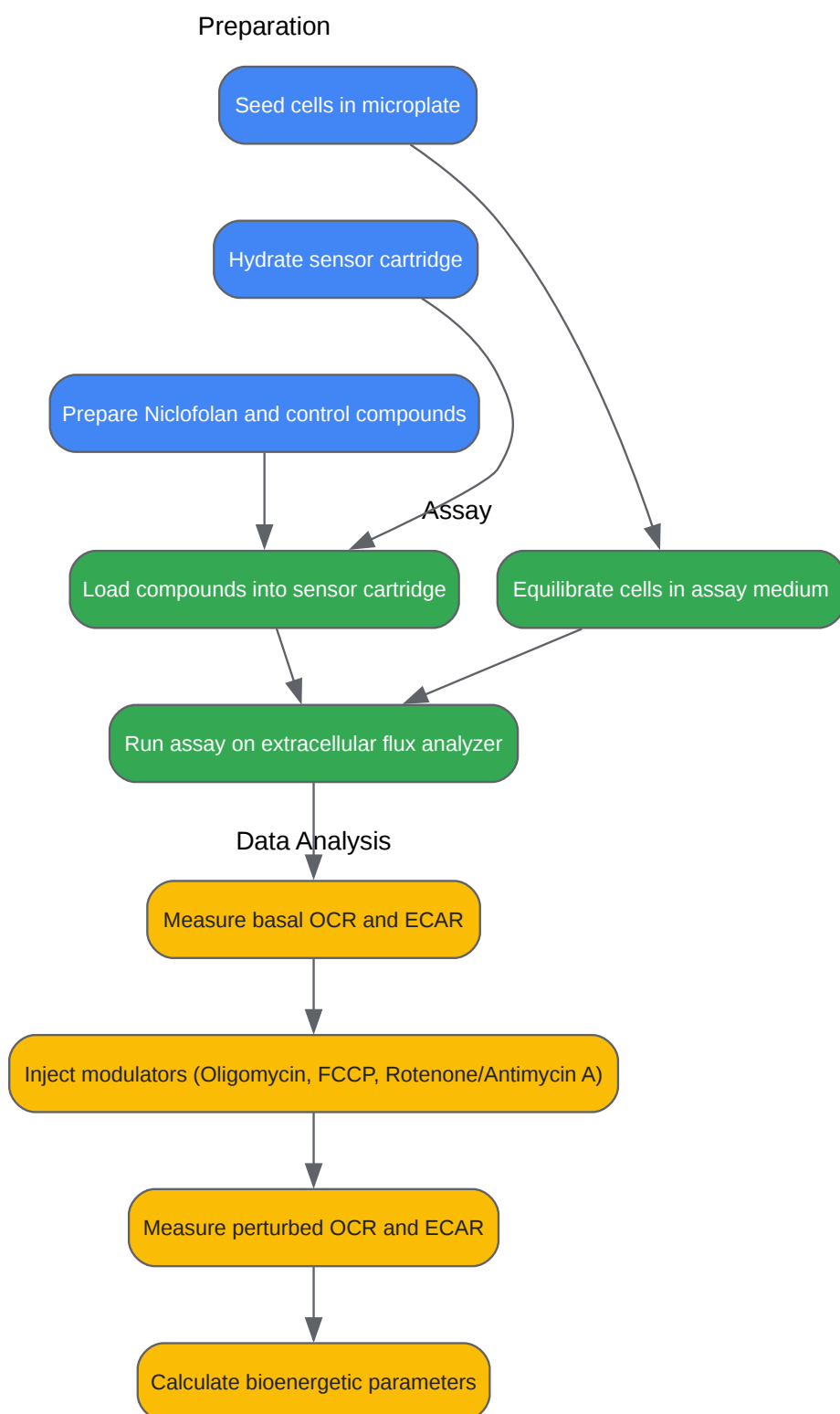
Introduction

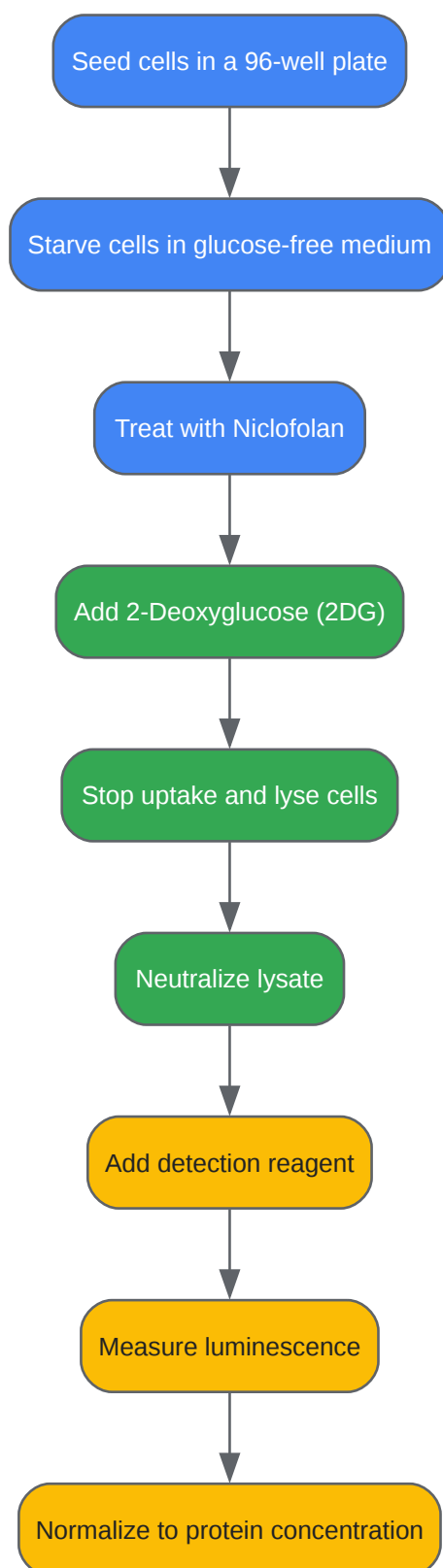
Niclofolan is a halogenated biphenol anthelmintic. While its primary mode of action is understood to involve the disruption of cellular energy metabolism in parasites, its specific effects on glycolysis and overall cellular metabolism in mammalian cells are of increasing interest, particularly in the context of drug repurposing for diseases like cancer. Structurally related compounds, such as niclosamide, are known mitochondrial uncouplers.^{[1][2][3]} Mitochondrial uncouplers dissipate the proton gradient across the inner mitochondrial membrane, which is essential for ATP synthesis, thereby forcing cells to alter their metabolic pathways to meet their energy demands.^{[1][2]}

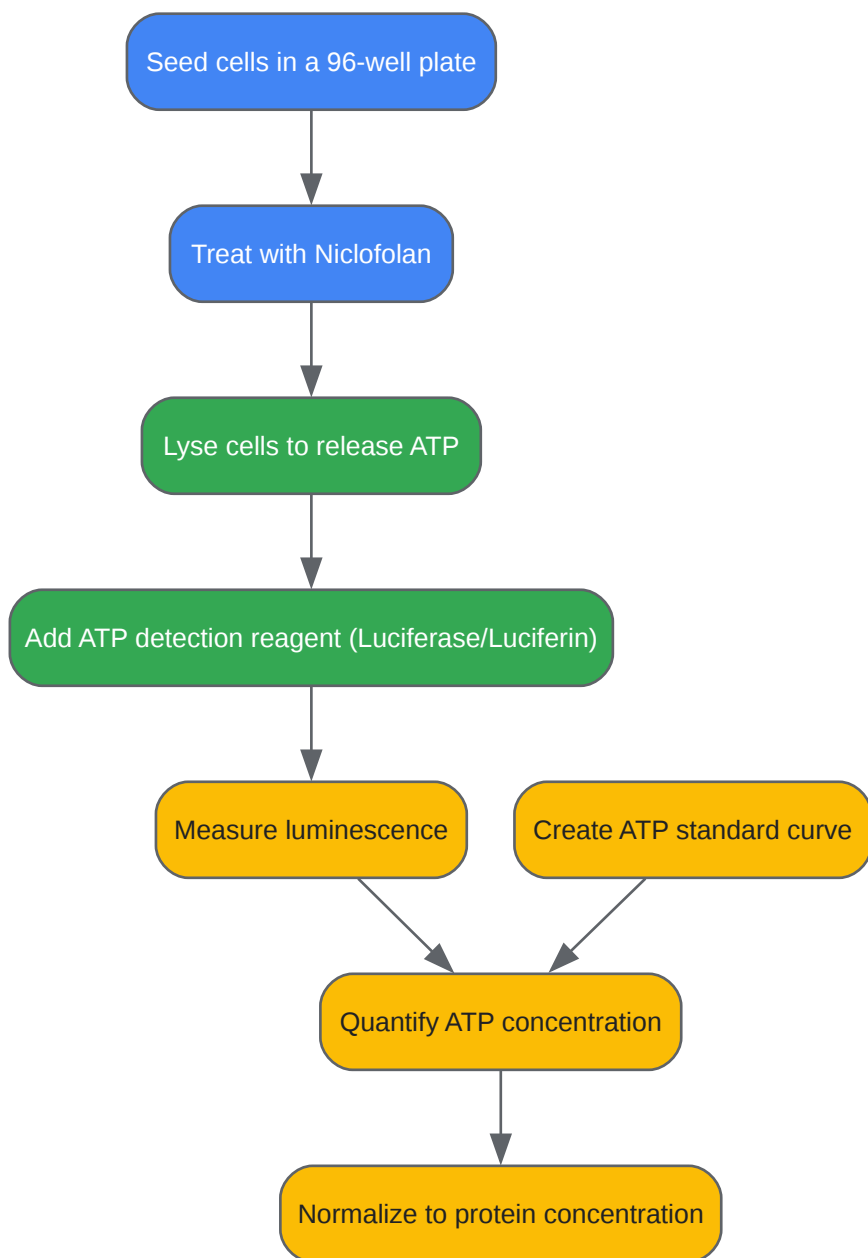
These application notes provide a comprehensive guide for researchers to investigate the impact of **niclofolan** on cellular glycolysis and metabolism. The protocols outlined below describe key in vitro assays to elucidate the mechanism of action of **niclofolan** and to quantify its effects on cellular bioenergetics.

Postulated Mechanism of Action

Niclofolan, like other salicylanilides, is thought to act as a protonophore, shuttling protons across the inner mitochondrial membrane. This uncoupling of oxidative phosphorylation from ATP synthesis leads to a futile cycle of substrate oxidation, increased oxygen consumption, and a compensatory upregulation of glycolysis to generate ATP.







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References

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- 2. Structural investigations on the mitochondrial uncouplers niclosamide and FCCP - PMC [pmc.ncbi.nlm.nih.gov]
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